

Personal protective equipment for handling Methyl hept-2-ynoate

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Compound of Interest

Compound Name: Methyl hept-2-ynoate

Cat. No.: B096303

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Essential Safety and Handling Guide for Methyl hept-2-ynoate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Methyl hept-2-ynoate** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

Chemical Properties and Hazards

Methyl hept-2-ynoate is a colorless to pale yellow liquid with a fruity odor.[1] It is classified as an alkyne and an ester.[1] While it is used as a flavoring agent, it presents several hazards that necessitate careful handling.[2] It may cause skin, eye, and respiratory system irritation.[2][3] It is also a combustible liquid.[3]

Property	Value	Source
Molecular Formula	C ₈ H ₁₂ O ₂	[2] [4] [5]
Molecular Weight	140.18 g/mol	[2] [4] [6]
Boiling Point	205.1°C at 760 mmHg	[2]
Flash Point	76.9°C	[2]
Density	0.951 g/cm ³	[2]
CAS Number	18937-78-5	[2] [4] [6]

Operational Plan for Handling Methyl hept-2-ynoate

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)[\[7\]](#)
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[8\]](#)

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[\[3\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Skin Protection:
 - Wear chemically resistant gloves (e.g., nitrile, neoprene).[\[12\]](#)[\[13\]](#) Always inspect gloves for integrity before use.[\[14\]](#)
 - Wear a lab coat or chemical-resistant apron.[\[10\]](#)
 - For significant exposure risk, consider disposable coveralls.[\[9\]](#)[\[11\]](#)
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use an appropriate respirator.[\[3\]](#)

3. Handling Procedures:

- Avoid breathing vapors or mist.[\[3\]](#)[\[7\]](#)
- Avoid contact with skin and eyes.[\[3\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[3\]](#)[\[7\]](#)[\[15\]](#) No smoking.[\[3\]](#)[\[15\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.[\[8\]](#)[\[16\]](#)
- Ground and bond containers and receiving equipment.[\[8\]](#)[\[17\]](#)
- Keep the container tightly closed when not in use.[\[3\]](#)[\[8\]](#)

4. Storage:

- Store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[8\]](#)[\[15\]](#)
- Keep containers tightly closed.[\[3\]](#)[\[7\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[3\]](#)
- Keep refrigerated.[\[3\]](#)

Disposal Plan

1. Waste Collection:

- Collect waste **Methyl hept-2-ynoate** and any contaminated materials in a designated, properly labeled, and sealed container.[\[3\]](#)[\[14\]](#)
- Do not mix with other waste streams.[\[14\]](#)

2. Disposal Method:

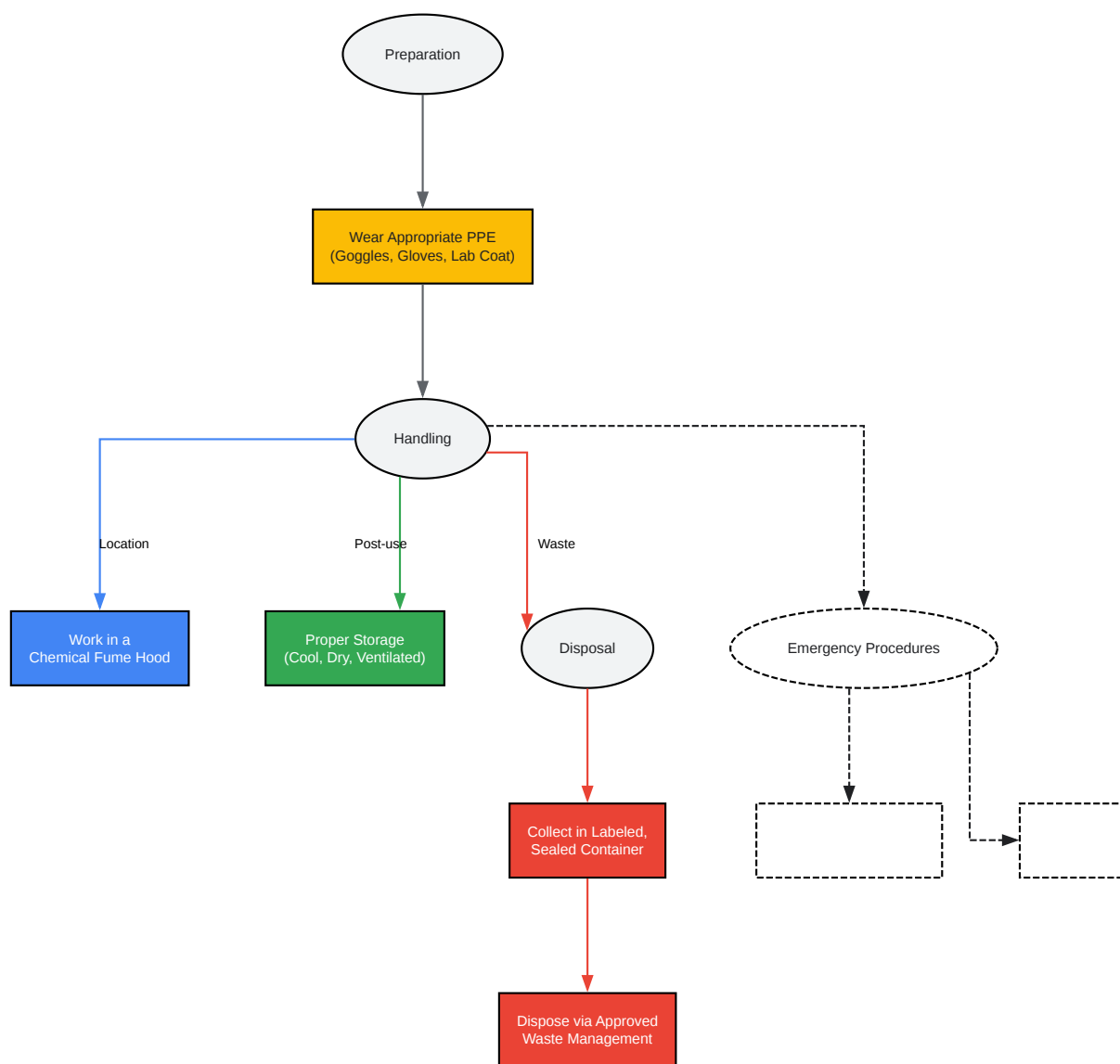
- Dispose of the chemical waste through an approved and licensed waste disposal company.[\[3\]](#)[\[7\]](#)[\[14\]](#)
- Follow all local, regional, and national environmental regulations for chemical waste disposal.[\[14\]](#)

- Do not allow the chemical to enter drains or the environment.[3][7]

Emergency Procedures

- In case of skin contact: Immediately wash the affected area with plenty of soap and water.[3] Remove contaminated clothing and wash it before reuse.[3] If skin irritation occurs, seek medical attention.[3]
- In case of eye contact: Rinse cautiously with water for several minutes.[3] Remove contact lenses if present and easy to do. Continue rinsing.[3] If eye irritation persists, get medical advice/attention.[3]
- If inhaled: Move the person to fresh air and keep them in a position comfortable for breathing.[3] Call a poison center or doctor if you feel unwell.[3]
- If swallowed: Do NOT induce vomiting.[16] Immediately call a poison center or doctor.[16][18]
- In case of fire: Use carbon dioxide, dry chemical, or foam to extinguish.[3] Water mist may be used to cool closed containers.[8]

Visual Workflow for Handling Methyl hept-2-ynoate



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Caption: Workflow for the safe handling and disposal of **Methyl hept-2-ynoate**.

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